

# Technical Support Center: p-Methyl-cinnamoyl Azide

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Compound of Interest		
Compound Name:	p-Methyl-cinnamoyl Azide	
Cat. No.:	B118871	Get Quote

Welcome to the technical support center for **p-Methyl-cinnamoyl Azide**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments involving this compound.

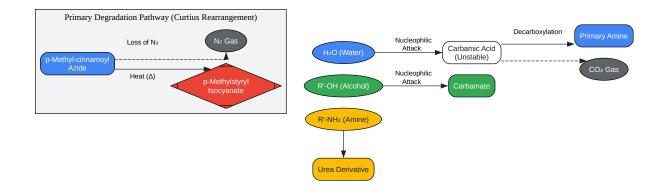
# Frequently Asked Questions (FAQs) Q1: My p-Methyl-cinnamoyl Azide seems to be degrading upon heating. What is the expected thermal degradation pathway?

A1: The primary thermal degradation pathway for **p-Methyl-cinnamoyl Azide** is the Curtius rearrangement. This is a well-documented reaction for acyl azides.[1][2] The process is a concerted, one-stage reaction where the acyl azide rearranges to form a highly reactive isocyanate intermediate (p-methylstyryl isocyanate) with the loss of nitrogen gas (N<sub>2</sub>).[2][3] This isocyanate is the key intermediate that can then react with various nucleophiles present in the reaction mixture.

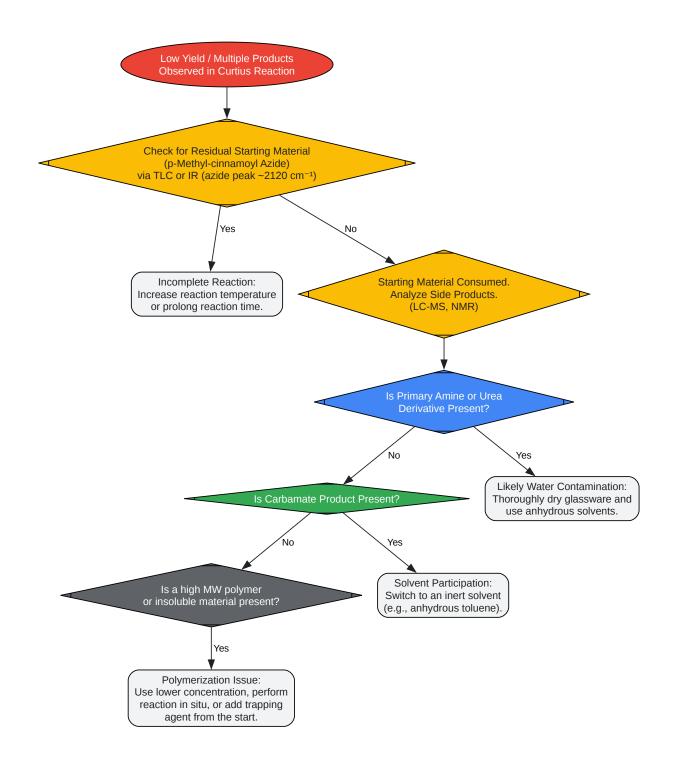
The overall transformation is as follows: p-Methyl-cinnamoyl Azide  $\rightarrow$  p-Methylstyryl Isocyanate +  $N_2$ 

Recent research indicates that this is a concerted process, meaning the migration of the alkyl/aryl group and the loss of nitrogen gas occur simultaneously, rather than forming a discrete acyl nitrene intermediate.[2]









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## References

- 1. masterorganicchemistry.com [masterorganicchemistry.com]
- 2. Curtius rearrangement Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
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